

# Solubility Profile of Acequinocyl-d25 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Acequinocyl-d25

Cat. No.: B10856107

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This technical guide provides a comprehensive overview of the solubility of **Acequinocyl-d25** and its non-deuterated analogue, Acequinocyl, in a range of organic solvents. The data presented is intended to support research, analytical method development, and formulation activities.

## Core Solubility Data

Precise quantitative solubility data for **Acequinocyl-d25** is not readily available in public literature. However, qualitative analysis indicates that **Acequinocyl-d25** is slightly soluble in chloroform and methanol, with solubility in methanol increasing upon heating.

For the non-deuterated form, Acequinocyl, quantitative solubility data has been established and is summarized in the table below. This data provides a strong proxy for estimating the solubility behavior of **Acequinocyl-d25**, as the isotopic labeling is not expected to significantly alter its fundamental physicochemical properties.

Solvent	Solubility (g/L)	Temperature (°C)
Dichloromethane	620	Not Specified
Toluene	450	Not Specified
Acetone	>250	20
Dichloroethane	>250	20
Ethyl acetate	>250	20
Xylene	>250	20
Dimethylformamide	190	Not Specified
n-Hexane	44	Not Specified
Heptane	36	20
Methanol	7.8	Not Specified
Methanol	6	20

## Experimental Protocols for Solubility Determination

While specific experimental protocols for the solubility determination of **Acequinocyl-d25** are not publicly documented, a generalized protocol based on standard laboratory methods, such as the flask method described in OECD Guideline 105, can be employed. This method is suitable for determining the solubility of substances in various solvents.

Objective: To determine the saturation concentration of **Acequinocyl-d25** in a given organic solvent at a specified temperature.

Materials:

- **Acequinocyl-d25** (analytical standard)
- Selected organic solvents (HPLC grade or equivalent)
- Volumetric flasks

- Analytical balance
- Constant temperature shaker or water bath
- Centrifuge
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or MS) or Gas Chromatography-Mass Spectrometry (GC-MS)
- Calibrated glassware

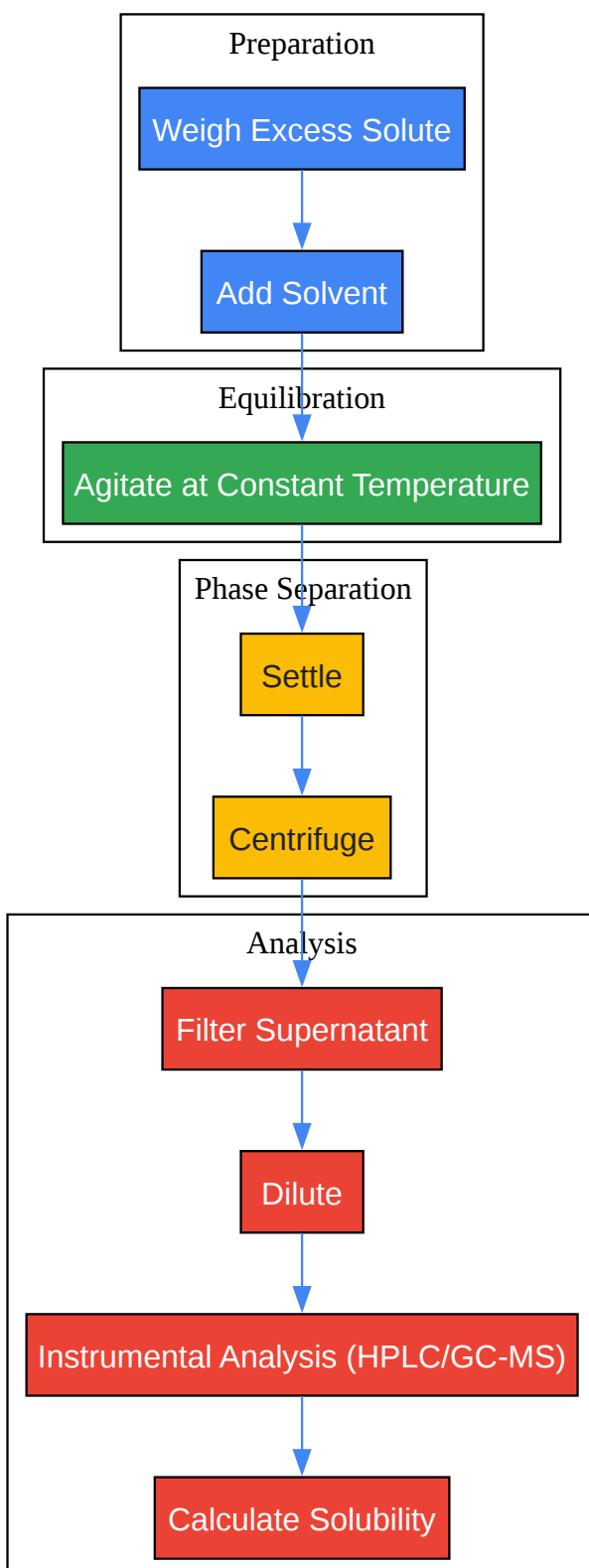
#### Procedure:

- Preparation of Supersaturated Solution:
  - Accurately weigh an excess amount of **Acequinocyl-d25** into a volumetric flask. The amount should be sufficient to ensure that undissolved solids remain after equilibration.
  - Add a known volume of the selected organic solvent to the flask.
  - Seal the flask to prevent solvent evaporation.
- Equilibration:
  - Place the flask in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period to allow it to reach equilibrium. A preliminary study may be needed to determine the time required to reach a steady state, but typically 24 to 48 hours is adequate.
- Phase Separation:
  - After equilibration, remove the flask from the shaker/water bath and allow the undissolved solute to settle.

- To ensure complete separation of the solid and liquid phases, centrifuge an aliquot of the supernatant at a high speed.
- Sample Preparation for Analysis:
  - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette.
  - Filter the aliquot through a syringe filter that is compatible with the organic solvent to remove any remaining particulate matter.
  - Dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
  - Analyze the diluted sample using a validated HPLC or GC-MS method to determine the concentration of **Acequinocyl-d25**.
  - Prepare a calibration curve using standard solutions of **Acequinocyl-d25** of known concentrations in the same solvent.
  - Calculate the original concentration of the saturated solution by applying the dilution factor.
- Data Reporting:
  - The solubility is reported as the mean of at least three independent determinations, expressed in grams per liter (g/L) or milligrams per milliliter (mg/mL) at the specified temperature.

## Visualizing the Workflow

The following diagram illustrates the general experimental workflow for determining the solubility of a chemical compound in an organic solvent.



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Caption: Experimental workflow for solubility determination.

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